

# Proper Disposal Procedures for SG62 Products

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## Compound of Interest

Compound Name: SG62

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The identifier "**SG62**" applies to several distinct chemical products utilized in research and industrial settings. Each product possesses unique chemical properties and, consequently, requires specific disposal protocols to ensure safety and regulatory compliance. This guide provides detailed, step-by-step disposal procedures for three common "**SG62**" designated products: RENOCLEAN SGC 62, an industrial cleaning fluid; Sikagard 62, a two-part epoxy resin; and MR® 62 Penetrant red, an aerosol for non-destructive testing. Adherence to these guidelines is crucial for laboratory safety and responsible chemical handling.

## Summary of Disposal Requirements

The following table summarizes the key disposal information for each **SG62** product. This allows for a quick comparison of the required procedures.

Product Name	Waste Type	Container Requirements	Disposal Method	Key Precautions
RENOCLEAN SGC 62	Chemical Waste	Labeled, sealed, and compatible container	Licensed hazardous waste disposal facility	Do not mix with other chemicals. Absorb spills with inert material.
Sikagard 62	Special/Hazardous Waste (uncured); Solid Waste (cured)	Labeled, sealed container for uncured resin. Standard disposal for cured solid.	Licensed hazardous waste disposal facility for uncured parts. Landfill for fully cured resin.	Do not dispose of uncured resin in drains. Ensure complete curing before disposing as solid waste.
MR® 62 Penetrant red	Hazardous/Universal Waste	Puncture-proof container for empty cans; original or approved container for unused product.	Licensed hazardous waste or universal waste handler.	Do not incinerate, puncture, or crush aerosol cans. Store away from heat.

## Experimental Protocols: Step-by-Step Disposal Procedures

### RENOCLEAN SGC 62 (Industrial Cleaning Fluid)

**Objective:** To safely dispose of unused or spent RENOCLEAN SGC 62 in accordance with environmental regulations.

**Methodology:**

- **Personal Protective Equipment (PPE):** Before handling, ensure appropriate PPE is worn, including safety goggles, chemical-resistant gloves, and a lab coat.
- **Waste Identification:** Label the waste container clearly as "Hazardous Waste: RENOCLEAN SGC 62".

- Containment:
  - For unused product, keep it in its original, tightly sealed container.
  - For spent cleaning solutions or spill residues, collect the liquid and any contaminated absorbent materials (e.g., vermiculite, sand) and place them into a designated, leak-proof, and chemically compatible container.
- Storage: Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal through a licensed environmental waste management company. Provide the Safety Data Sheet (SDS) to the disposal contractor. Do not discharge into sewers or waterways.[\[1\]](#)[\[2\]](#)

## Sikagard 62 (Two-Part Epoxy Resin)

Objective: To safely manage and dispose of the two components of Sikagard 62 (Part A and Part B) and the cured final product.

Methodology:

- PPE: Wear safety glasses, chemical-resistant gloves, and protective clothing when handling either component or the mixed resin.
- Disposal of Uncured Components:
  - The individual components (Part A and Part B) are considered hazardous waste.[\[3\]](#)[\[4\]](#)
  - Do not mix the two parts for the sole purpose of disposal unless it is part of an approved treatment process by your institution.[\[4\]](#)
  - Keep Part A and Part B in their original, separate, and sealed containers.
  - Label each container clearly as "Hazardous Waste: Sikagard 62 Part A" or "Hazardous Waste: Sikagard 62 Part B".
  - Arrange for disposal through a licensed hazardous waste contractor.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Disposal of Cured Epoxy:
  - To dispose of excess mixed epoxy, allow it to cure completely in a well-ventilated area.
  - Once fully hardened and inert, the cured epoxy is generally considered non-hazardous solid waste.[\[1\]](#)[\[8\]](#)
  - Dispose of the cured solid in accordance with local solid waste regulations (e.g., landfill).
- Empty Containers: Empty containers may retain hazardous residues and should be disposed of through a licensed waste contractor.[\[3\]](#)[\[5\]](#)

## MR® 62 Penetrant red (Aerosol)

Objective: To safely dispose of used and unused MR® 62 aerosol cans.

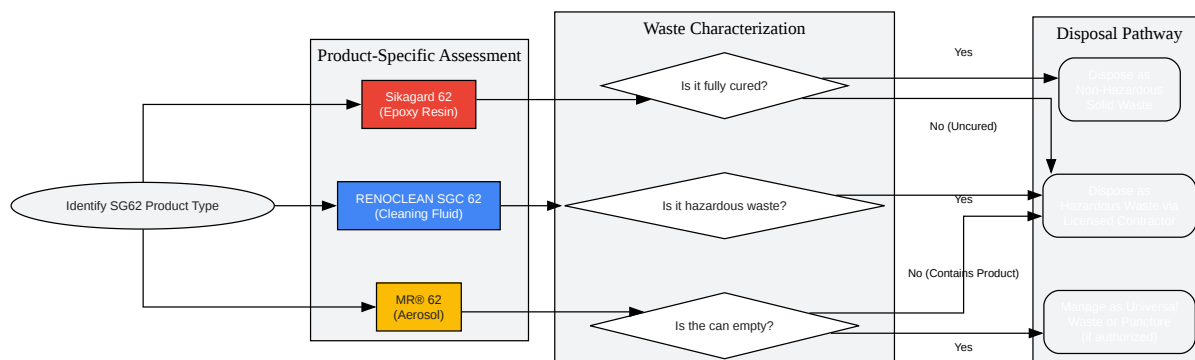
Methodology:

- PPE: Wear safety glasses and gloves.
- Handling and Storage:
  - Do not pierce, burn, or expose the aerosol can to temperatures above 50°C (122°F), even when empty, as it may burst.[\[8\]](#)
  - Store in a well-ventilated area away from heat and ignition sources.
- Disposal of Partially Full or Full Cans:
  - These are considered hazardous waste.[\[9\]](#)
  - Do not dispose of in regular household or laboratory trash.
  - The cans should be taken to a hazardous waste disposal facility or collected by a licensed waste management service.[\[9\]](#)
- Disposal of Empty Cans:

- An aerosol can is considered empty when it no longer dispenses product and the propellant is exhausted.
- Regulations for the disposal of empty aerosol cans may vary. Some jurisdictions may allow for disposal in regular trash or recycling after ensuring they are completely empty. However, it is best practice to treat them as hazardous waste.[\[7\]](#)[\[10\]](#)
- Under U.S. EPA regulations, aerosol cans can be managed as universal waste, which provides a more streamlined disposal process.[\[5\]](#)
- Alternatively, specialized equipment can be used to puncture and drain the cans, rendering the metal recyclable and the contents to be disposed of as hazardous waste. This should only be done by trained personnel with the proper equipment.[\[5\]](#)
- Final Disposal Step: Label the collection container for waste aerosol cans as "Hazardous Waste: Aerosol Cans" and arrange for disposal through your institution's environmental health and safety department or a licensed contractor.[\[8\]](#)

## Visualizing the Disposal Workflow

The following diagram illustrates the general decision-making process for the disposal of **SG62** products.



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Caption: Logical workflow for the disposal of different **SG62** products.

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